

Personal protective equipment for handling Naphthalan

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Compound of Interest

Compound Name: Naphthalan

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Essential Safety and Handling Guide for Naphthalene

A Note on Terminology: This guide provides safety information for Naphthalene, a solid, white, volatile chemical (CAS No. 91-20-3). The term "**Naphthalan**" typically refers to a specific type of medicinal crude oil from Azerbaijan and is distinct from the chemical naphthalene commonly used in laboratory and industrial settings. This guide assumes the user is inquiring about the chemical naphthalene.

Naphthalene is a flammable solid and a suspected carcinogen that is very toxic to aquatic life. [1][2] Adherence to strict safety protocols is essential to minimize health risks and environmental contamination. This guide provides immediate, essential information for researchers, scientists, and drug development professionals on the safe handling and disposal of naphthalene.

Immediate Safety and Hazard Information

Before handling naphthalene, it is crucial to understand its primary hazards:

- **Flammability:** Naphthalene is a flammable solid.[1][2] Finely dispersed particles may form explosive mixtures in air, and vapors from heated or molten naphthalene are flammable.[3] Keep away from heat, sparks, open flames, and other ignition sources.[2]

- Health Hazards: Harmful if swallowed and suspected of causing cancer.[1][2] Inhalation can irritate the nose and throat, and high exposure can lead to headaches, confusion, nausea, and vomiting.[3] It can also cause skin and eye irritation.[1][4]
- Environmental Hazards: Very toxic to aquatic life with long-lasting effects.[1][2] Avoid release into the environment.[1][5]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling naphthalene.

PPE Category	Recommendation	Citations
Eye Protection	Wear chemical safety goggles or safety glasses with side shields. A face shield may be required for splash hazards.	[2] [5] [6] [7]
Hand Protection	Use chemical-resistant gloves. Nitrile or Neoprene gloves are recommended. Always consult the glove manufacturer's chemical resistance guide for specific breakthrough times.	[6] [8] [9] [10]
Skin & Body Protection	Wear a flame-retardant lab coat or antistatic protective clothing. Ensure exposed skin is covered. Remove and launder contaminated clothing before reuse.	[11]
Respiratory Protection	Work in a chemical fume hood to minimize exposure. If a respirator is warranted, a NIOSH-approved air-purifying respirator with organic vapor cartridges is necessary. The specific type depends on the airborne concentration.	[6] [12]

Quantitative Data for Respiratory Protection

The selection of respiratory protection is contingent on the concentration of airborne naphthalene. The Occupational Safety and Health Administration (OSHA) Permissible Exposure Limit (PEL) is 10 ppm averaged over an 8-hour work shift.[\[3\]](#)[\[12\]](#)

Naphthalene Concentration	Respirator Type and Assigned Protection Factor (APF)	Citations
Up to 100 ppm	APF 10: Air-purifying half-mask respirator with organic vapor cartridge(s) and N95, R95, or P95 filters.	[12]
Up to 250 ppm (IDLH*)	APF 50: Air-purifying full-facepiece respirator with organic vapor cartridge(s) and N100, R100, or P100 filters.	[12]
Escape Situations	Any air-purifying, full-facepiece respirator (gas mask) with a chin-style, front- or back-mounted organic vapor canister with an N100, R100, or P100 filter.	[12]

*IDLH: Immediately Dangerous to Life or Health. The IDLH for naphthalene is 250 ppm.[12]

Operational and Disposal Plans

Follow these procedural steps for the safe handling and disposal of naphthalene.

Pre-Operational Plan: Preparation

- Hazard Review: Read and understand the Safety Data Sheet (SDS) for naphthalene before beginning work.[1][2]
- Engineering Controls: Ensure a certified chemical fume hood is available and functioning correctly. Use explosion-proof ventilation and lighting.[1][5]
- Area Designation: Designate a specific area for naphthalene work. The area and all equipment used must be clearly labeled as "naphthalene contaminated." [13]
- PPE Inspection: Inspect all required PPE for integrity before use.

- Spill Kit: Ensure a chemical spill kit equipped to handle solid flammable materials is readily accessible.
- Ignition Source Removal: Remove all potential ignition sources from the designated work area.[\[1\]](#)[\[2\]](#)[\[5\]](#) Use non-sparking tools.[\[1\]](#)[\[5\]](#)

Operational Plan: Handling Naphthalene

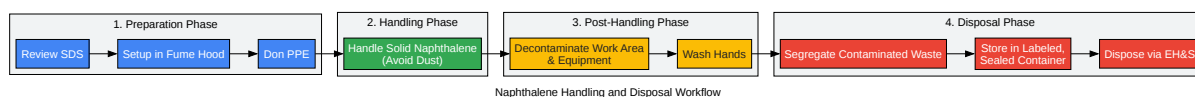
- Don PPE: Put on all required PPE (gloves, lab coat, eye protection) before entering the designated area.
- Grounding: Ground and bond containers when transferring naphthalene to prevent static discharge.[\[1\]](#)
- Handling: Handle the solid material carefully to avoid generating dust.[\[2\]](#)[\[14\]](#) Keep containers tightly closed when not in use.[\[5\]](#)[\[6\]](#)
- Heating: If heating is required, do so in a controlled manner within the fume hood, away from any open flames or sparks. Be aware that molten naphthalene presents a significant fire and contact hazard.[\[3\]](#)

Post-Operational Plan: Decontamination and Disposal

- Decontamination: Thoroughly clean the work area and any non-disposable equipment after use.
- Hand Washing: Wash hands and any exposed skin thoroughly with soap and water after handling and removing PPE.[\[1\]](#)
- Waste Segregation: All naphthalene-contaminated materials are considered hazardous waste. This includes empty containers, used gloves, pipette tips, and weighing papers.[\[13\]](#)
- Solid Waste Disposal:
 - Collect all solid hazardous waste in a designated, clearly labeled, and sealed container.[\[13\]](#)
 - The waste container must be marked with a "CANCER HAZARD" warning.[\[13\]](#)

- Liquid Waste Disposal:
 - Collect any liquid waste containing naphthalene in a separate, clearly labeled, and sealed container.
 - Do not pour naphthalene waste down the drain.[14]
- Final Disposal: Dispose of all hazardous waste through your institution's Environmental Health & Safety (EH&S) office, following all local, regional, and national regulations.[5][13]

Naphthalene Handling Workflow



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Caption: Workflow for safe handling and disposal of Naphthalene.

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References

- 1. pentachemicals.eu [pentachemicals.eu]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. nj.gov [nj.gov]
- 4. Naphthalene | C₁₀H₈ | CID 931 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. msds.ergon.com [msds.ergon.com]
- 6. images.thdstatic.com [images.thdstatic.com]
- 7. hsi.com [hsi.com]
- 8. Honeywell SPS Community [sps-support.honeywell.com]
- 9. What type of gloves protects your hands from hazardous chemicals? | Ansell USA [ansell.com]
- 10. safetyandhealthmagazine.com [safetyandhealthmagazine.com]
- 11. benchchem.com [benchchem.com]
- 12. CDC - NIOSH Pocket Guide to Chemical Hazards - Naphthalene [[cdc.gov](https://www.cdc.gov)]
- 13. static.igem.org [static.igem.org]
- 14. carlroth.com [carlroth.com]
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